

Navigating the Solubility Landscape of 4-Bromo-5-chloroisoquinoline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-5-chloroisoquinoline

Cat. No.: B567290

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-5-chloroisoquinoline is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in synthesis, formulation, and biological screening. This technical guide provides an in-depth overview of the solubility characteristics of **4-bromo-5-chloroisoquinoline**, detailed experimental protocols for its determination, and a logical workflow to guide researchers in their studies.

While specific quantitative solubility data for **4-bromo-5-chloroisoquinoline** is not readily available in published literature, this guide collates qualitative information based on structurally similar compounds and outlines a robust methodology for researchers to generate precise solubility data tailored to their specific needs.

Predicted Solubility Profile

Based on the general solubility principles of halogenated aromatic compounds and related isoquinoline derivatives, a qualitative solubility profile for **4-bromo-5-chloroisoquinoline** can be anticipated. The presence of bromine and chlorine atoms increases the molecular weight and polarity of the isoquinoline core. However, the overall molecule remains largely nonpolar.

It is expected that **4-bromo-5-chloroisoquinoline** will exhibit good solubility in a range of common organic solvents. A patent for a related process suggests that **4-bromo-5-chloroisoquinoline** is at least partially soluble in toluene. Furthermore, a similar compound, 5-bromo-8-chloroisoquinoline, is known to be soluble in dimethyl sulfoxide (DMSO) and ethanol. Another related molecule, 4-chloroisoquinoline, is described as having moderate solubility in organic solvents.

Therefore, it is reasonable to predict that **4-bromo-5-chloroisoquinoline** will be soluble in polar aprotic solvents like DMSO and N,N-dimethylformamide (DMF), as well as in chlorinated solvents such as dichloromethane and chloroform. Its solubility in alcohols like methanol and ethanol is likely to be moderate, while solubility in nonpolar solvents such as hexanes may be limited.

Quantitative Solubility Data

As of the latest literature review, no specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **4-bromo-5-chloroisoquinoline** has been published. The following table is provided as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
e.g., Toluene	25		
e.g., Methanol	25		
e.g., Ethanol	25		
e.g., Isopropanol	25		
e.g., Ethyl Acetate	25		
e.g., Acetone	25		
e.g., Acetonitrile	25		
e.g., Dichloromethane	25		
e.g., Dimethyl Sulfoxide	25		

Experimental Protocol: Determination of Thermodynamic Solubility

The following is a detailed methodology for determining the thermodynamic (equilibrium) solubility of **4-bromo-5-chloroisoquinoline** in an organic solvent of interest. This method is based on the widely accepted shake-flask technique.

1. Materials and Equipment:

- **4-Bromo-5-chloroisoquinoline** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometer

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-bromo-5-chloroisoquinoline** to a vial. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, visually confirm the presence of undissolved solid at the bottom of the vial.
 - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring that no solid particles are disturbed.
 - Filter the collected supernatant through a syringe filter to remove any remaining microscopic particles.
 - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Analysis:
 - Analyze the concentration of **4-bromo-5-chloroisoquinoline** in the diluted sample using a validated analytical method (e.g., HPLC or UV-Vis spectrophotometry).
 - Prepare a calibration curve using standard solutions of known concentrations to accurately determine the concentration of the analyte in the sample.
- Calculation:
 - Calculate the concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

3. Validation and Controls:

- Perform the experiment in triplicate to ensure the reproducibility of the results.
- Run a blank sample (solvent only) to zero the analytical instrument.
- Ensure that the analytical method is validated for linearity, accuracy, and precision.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **4-bromo-5-chloroisoquinoline**.



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Experimental workflow for solubility determination.

Conclusion

While quantitative solubility data for **4-bromo-5-chloroisoquinoline** is not currently documented in the public domain, this technical guide provides a solid foundation for researchers working with this compound. By understanding the predicted solubility based on analogous structures and by implementing the detailed experimental protocol provided, scientists and drug development professionals can accurately determine the solubility of **4-bromo-5-chloroisoquinoline** in various organic solvents. This critical data will empower informed decisions in experimental design, process development, and formulation, ultimately accelerating research and development efforts.

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